

Technical Guide: Determination of the Molecular Weight of Sodium Benzenesulfinate Dihydrate

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Compound of Interest

Compound Name:	Sodium Benzenesulfinate Dihydrate
Cat. No.:	B148019

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This document provides a detailed calculation and summary of the molecular weight for **sodium benzenesulfinate dihydrate**. The determination of a precise molecular weight is fundamental in chemical synthesis, quantitative analysis, and formulation development.

Chemical Identity and Formula

Sodium benzenesulfinate dihydrate is the sodium salt of benzenesulfinic acid, which incorporates two molecules of water of hydration.

- Chemical Name: **Sodium benzenesulfinate dihydrate**
- Synonyms: Benzenesulfinic acid, sodium salt, dihydrate
- Molecular Formula: $C_6H_5NaO_2S \cdot 2H_2O$ ^[1]
- Combined Molecular Formula: $C_6H_9NaO_4S$ ^[2]

Calculation of Molecular Weight

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecular formula. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

The formula $C_6H_9NaO_4S$ breaks down as follows:

- 6 atoms of Carbon (C)
- 9 atoms of Hydrogen (H)
- 1 atom of Sodium (Na)
- 4 atoms of Oxygen (O)
- 1 atom of Sulfur (S)

The calculation proceeds by multiplying the count of each element by its standard atomic weight and summing the results.^[3]

Data Presentation: Atomic and Molecular Weights

The following table summarizes the data used to calculate the molecular weight of **sodium benzenesulfinate dihydrate**.

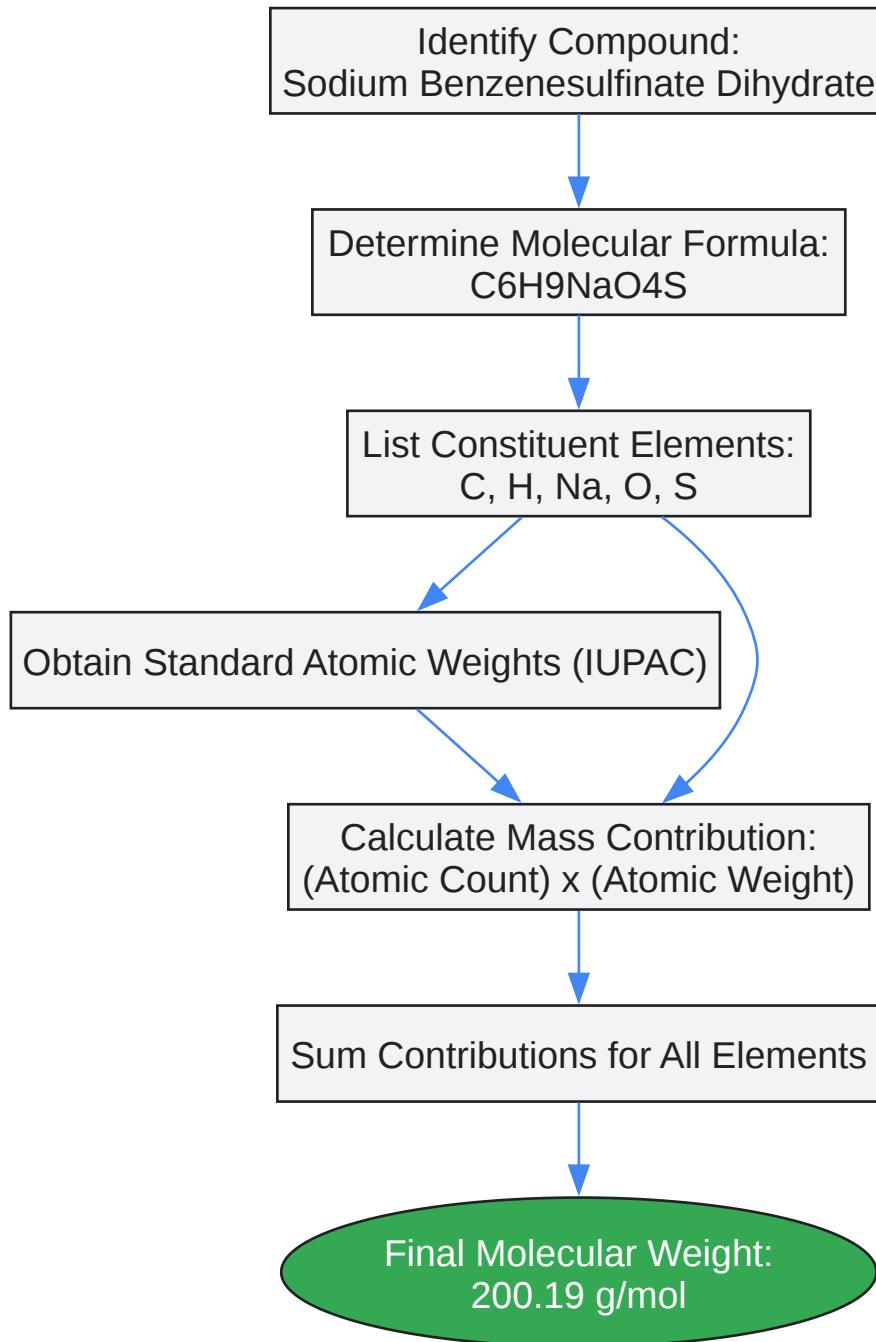
Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Carbon	C	6	12.011	72.066
Hydrogen	H	9	1.008	9.072
Sodium	Na	1	22.990 ^[4]	22.990
Oxygen	O	4	15.999 ^[4]	63.996
Sulfur	S	1	32.065 ^[4]	32.065
Total	Molecular Weight	200.19 g/mol		

Note: Atomic weights are based on IUPAC recommendations and may have slight variations depending on the source and year of publication.^{[5][6][7]} The final calculated molecular weight of 200.19 g/mol is consistent with values found in chemical databases and supplier specifications.^{[2][8][9]}

Methodological Workflow

While a physical experiment is not required to determine the theoretical molecular weight, the logical process for its calculation can be visualized. This workflow illustrates the steps from identifying the chemical formula to the final summation of atomic weights.

Workflow for Molecular Weight Calculation



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Caption: Logical workflow for calculating the molecular weight of a chemical compound.

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- To cite this document: BenchChem. [Technical Guide: Determination of the Molecular Weight of Sodium Benzenesulfinate Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148019#molecular-weight-of-sodium-benzenesulfinate-dihydrate]

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